

# A Comprehensive Technical Guide to Calcium Metaphosphate (CAS No. 13477-39-9)

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## Compound of Interest

Compound Name: Calcium metaphosphate

Cat. No.: B1632023

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## Introduction

**Calcium metaphosphate**, with the CAS registry number 13477-39-9, is an inorganic polymer of significant interest in various scientific and industrial fields, including food technology, agriculture, and advanced materials science.[1][2][3] In the biomedical and pharmaceutical sectors, it is recognized for its biocompatibility and potential applications in bone tissue engineering, as a component of bioceramic materials, and as a drug delivery vehicle.[2] This is due to its nature as a polyphosphate, a polymer composed of repeating tetrahedral phosphate units, which can exist in multiple crystalline and amorphous (glassy) forms.[1][4]

This technical guide provides a detailed overview of the core properties of **calcium metaphosphate**, experimental protocols for its synthesis and characterization, and its potential interactions with biological signaling pathways.

## Core Physicochemical Properties

**Calcium metaphosphate** is typically a white, odorless, and tasteless powder or crystalline material.[1][3] It exists in different polymorphs, primarily the alpha ( $\alpha$ ) and beta ( $\beta$ ) phases, and can also be produced in a glassy, amorphous state.[1][4] The properties, particularly solubility, can vary significantly between the crystalline and glassy forms. Crystalline **calcium metaphosphate** is generally insoluble in water, while the glassy form can slowly dissolve and hydrolyze.[4] It is generally soluble in acidic mediums.[1][5]

## Quantitative Data Summary

The key quantitative properties of **calcium metaphosphate** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	13477-39-9	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	CaO6P2 or Ca(PO3)2	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	198.02 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Appearance	Odourless, colourless crystals or white powder	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	980 °C	<a href="#">[7]</a>
Density	2.5 - 3.0 g/cm <sup>3</sup>	<a href="#">[2]</a>
Solubility in Water	Sparingly soluble / Insoluble	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Soluble in acid medium	<a href="#">[1]</a> <a href="#">[5]</a>
Purity Available	>99.0%	
Topological Polar Surface Area	114 Å <sup>2</sup>	<a href="#">[9]</a>
Hydrogen Bond Acceptor Count	6	<a href="#">[9]</a>

## Experimental Protocols

Detailed methodologies are crucial for the synthesis and characterization of **calcium metaphosphate** with desired properties for research and development.

## Synthesis Methodologies

### 3.1.1 Solid-State Thermal Decomposition

This method produces various calcium phosphate phases by heating specific precursor compounds. The final product is determined by the precursor and thermal conditions.[\[1\]](#) A

common approach involves the thermal decomposition of monocalcium phosphate monohydrate ( $\text{Ca}(\text{H}_2\text{PO}_4)_2 \cdot \text{H}_2\text{O}$ ), where the stoichiometry is inherently fixed within the precursor molecule.[\[1\]](#)

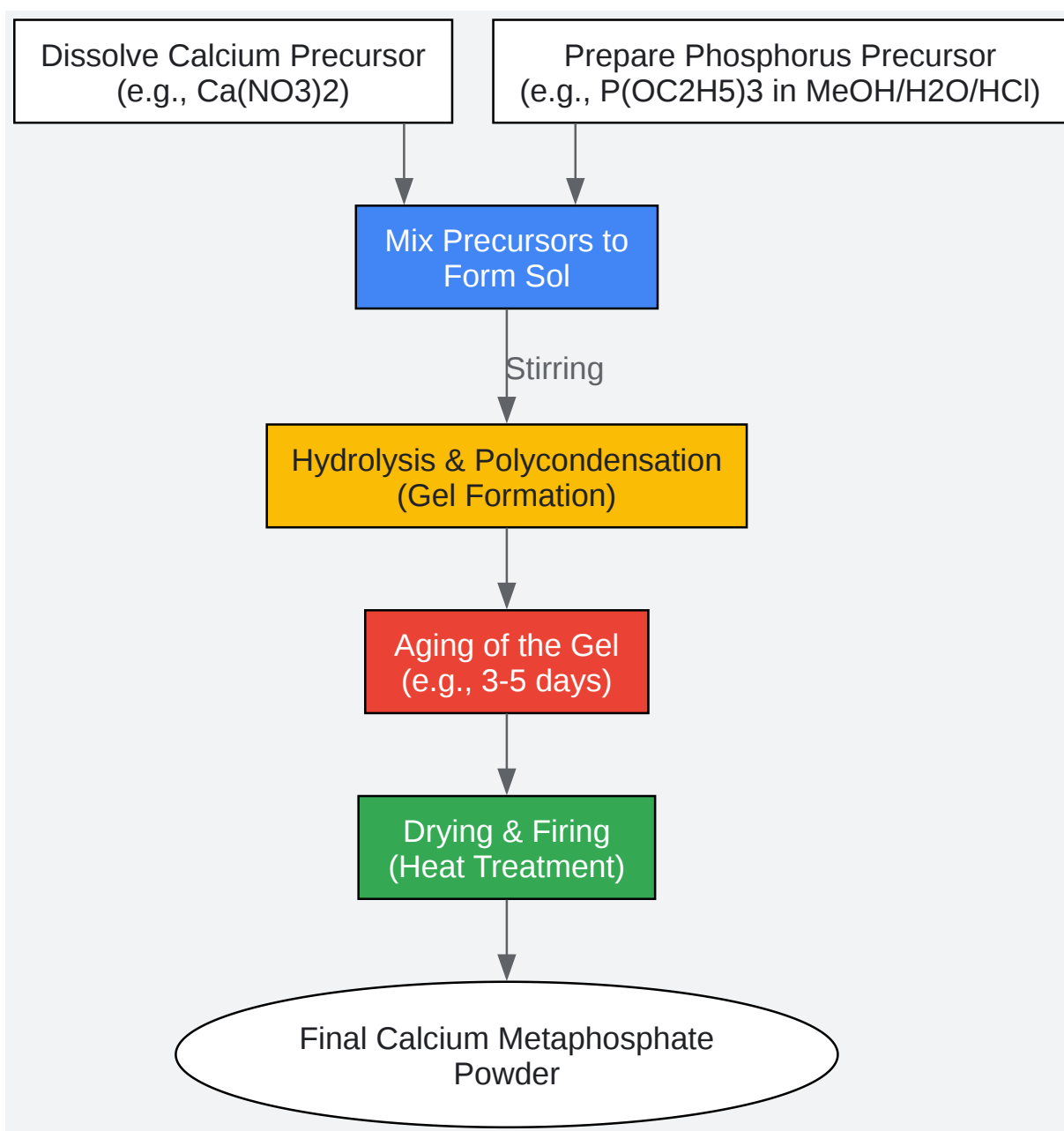
- Protocol:
  - Place monocalcium phosphate monohydrate powder in a high-temperature ceramic crucible.
  - Heat the precursor in a furnace through a constantly increasing temperature range. A typical protocol involves heating to 300-400 °C for an extended period to dehydrate the compound to **calcium metaphosphate**.[\[10\]](#)
  - For highly available fertilizer-grade **calcium metaphosphate**, a patented process involves heating the precursor through an increasing temperature gradient up to 1000-1200 °C.[\[10\]](#)
  - After the thermal treatment, allow the furnace to cool to room temperature.
  - The resulting **calcium metaphosphate** powder is then collected for characterization.

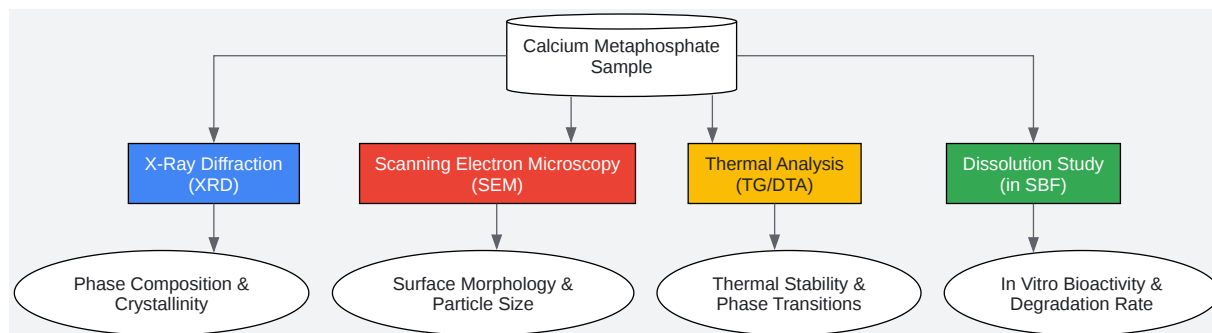
### 3.1.2 Sol-Gel Synthesis

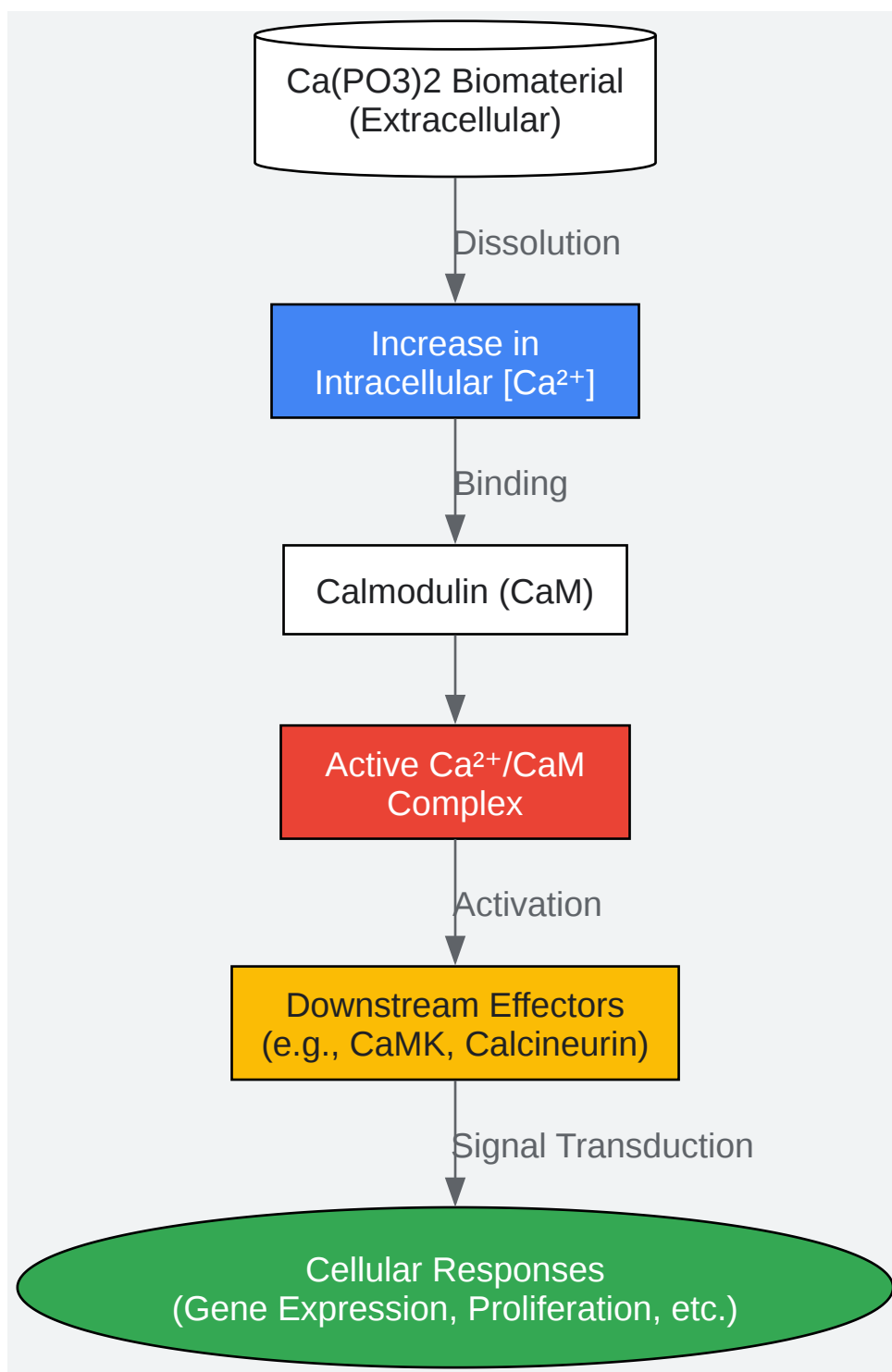
The sol-gel method allows for excellent control over the product's microstructure and chemical homogeneity, enabling the synthesis of high-purity calcium phosphates.[\[1\]](#)

- Protocol Overview:
  - A calcium precursor (e.g., 0.01 mol Calcium Nitrate Tetrahydrate,  $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ ) is dissolved in a solvent (e.g., 0.05 mol methanol).[\[11\]](#)
  - A phosphorus precursor (e.g., 0.02 mol Triethyl phosphite,  $\text{P}(\text{OC}_2\text{H}_5)_3$ ) is separately prepared in a solution containing methanol, water, and an acid catalyst (e.g., 0.03M HCl).[\[11\]](#)
  - The phosphorus solution is refluxed and stirred.[\[11\]](#)
  - The calcium precursor solution is added to the phosphorus sol, leading to hydrolysis and polycondensation to form a gel.[\[1\]](#)

- The resulting gel is aged for several days.[\[11\]](#)
- The aged gel is then dried and heat-treated (fired) to obtain the final **calcium metaphosphate** powder.[\[1\]](#)[\[11\]](#)







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